

An In-Depth Technical Guide to the Chemical Properties and Stability of Ethadione

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Compound of Interest

Compound Name: Ethadione

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This technical guide provides a comprehensive overview of the core chemical properties and stability of **Ethadione**, an anticonvulsant medication. The information is curated for researchers, scientists, and professionals involved in drug development and formulation.

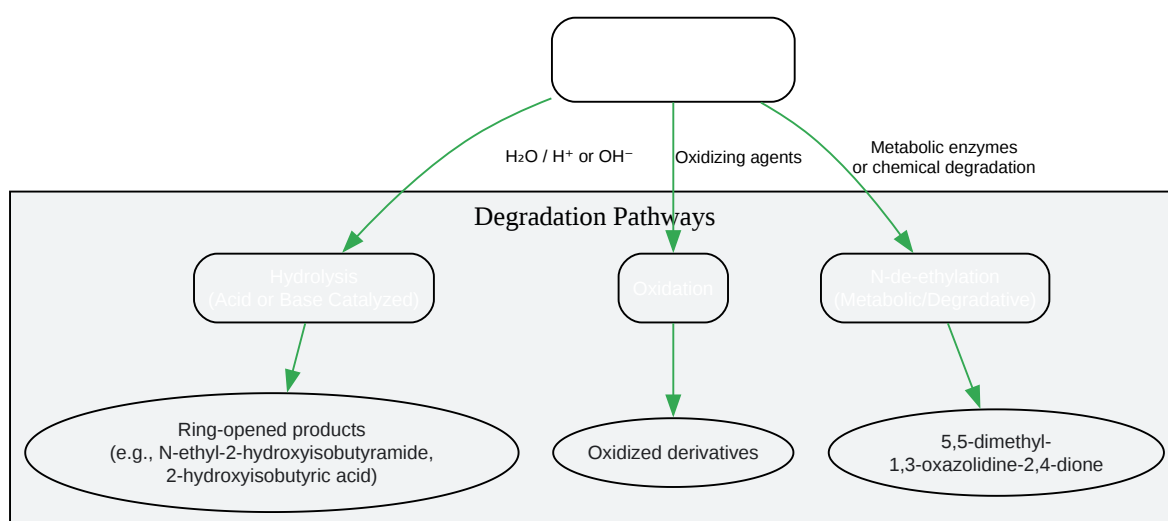
Core Chemical Properties of Ethadione

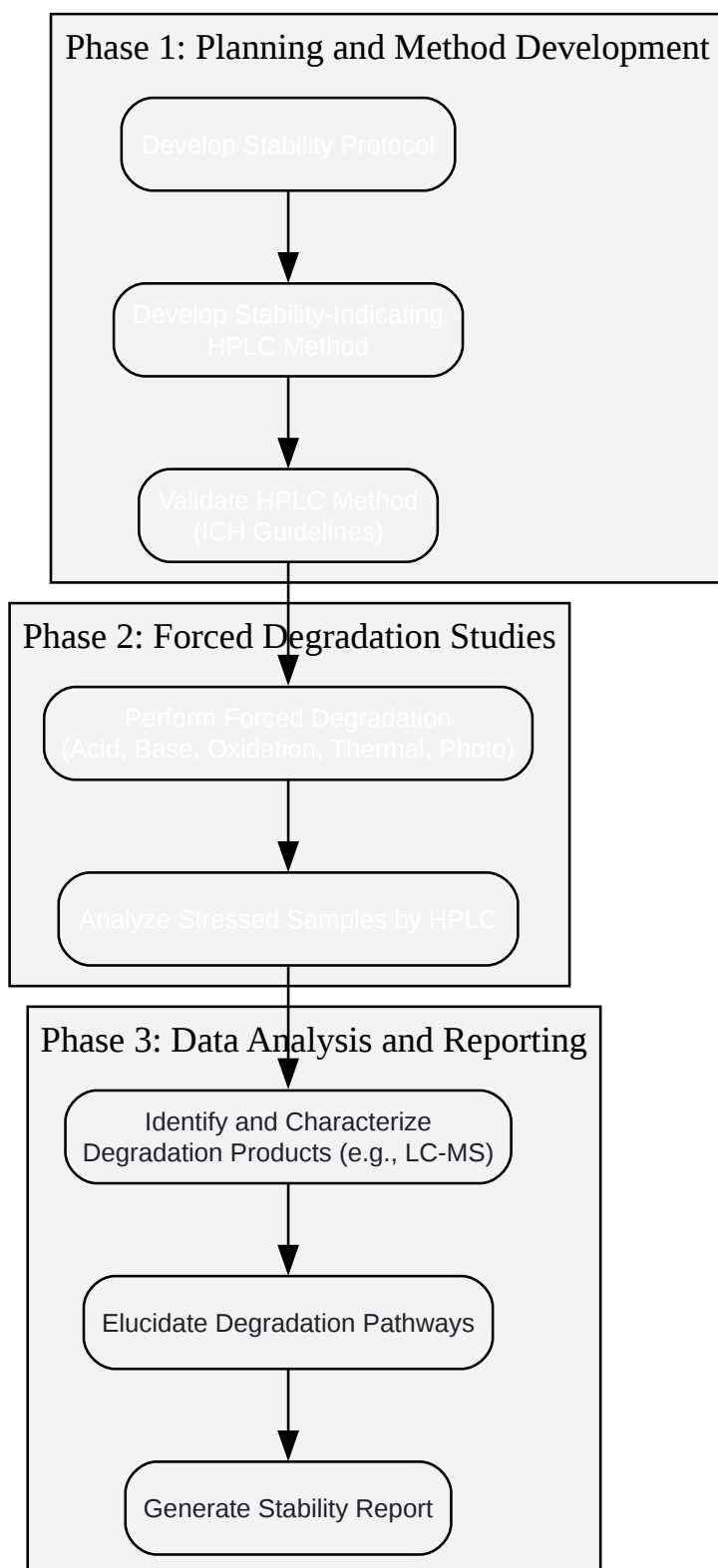
Ethadione, with the IUPAC name 3-ethyl-5,5-dimethyl-1,3-oxazolidine-2,4-dione, is a member of the oxazolidinedione class of anticonvulsants.^{[1][2]} Its fundamental chemical and physical properties are summarized in the table below. While some specific experimental values for **Ethadione** are not readily available in the literature, data for the closely related compound **Paramethadione** is included for comparative purposes.

Property	Value	Source
IUPAC Name	3-ethyl-5,5-dimethyl-1,3-oxazolidine-2,4-dione	[1]
Synonyms	Didione, Dimedione, 3-Ethyl-5,5-dimethyl-2,4-diketooxazolidine	[3]
CAS Number	520-77-4	[3]
Chemical Formula	C ₇ H ₁₁ NO ₃	[1]
Molecular Weight	157.17 g/mol	[1][3]
Melting Point	76.5 °C	[3]
Boiling Point	Data not available	
Water Solubility	Data not available	
pKa	Data not available	

Chemical Structure of Ethadione

The chemical structure of **Ethadione** is characterized by a five-membered oxazolidine ring with two ketone groups at positions 2 and 4, an ethyl group at position 3, and two methyl groups at position 5.





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